

Rhodium Triiodide (RhI₃): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Rhodium triiodide

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Introduction

Rhodium triiodide (RhI₃) is an inorganic compound that has garnered significant attention in various scientific fields due to its unique physicochemical properties. As a black, crystalline, hygroscopic solid, it serves as a critical component in materials science and is particularly valued for its exceptional catalytic activity.^{[1][2][3]} This compound is a key player in industrial carbonyl synthesis, including the production of vital chemicals like acetic acid and acetic anhydride.^[4] Its utility extends to promoting a range of organic reactions, such as hydrogenations, carbonylations, and carboaminations, making it an invaluable tool in the synthesis of fine chemicals and pharmaceuticals.^{[2][5]} This guide provides an in-depth overview of the core physical and chemical properties of **Rhodium triiodide**, detailed experimental protocols for its characterization, and logical diagrams to illustrate its structure and applications.

Physical and Chemical Properties

Rhodium triiodide is characterized by its distinct physical and chemical nature. It is stable under standard temperature and pressure but is sensitive to moisture.^{[1][6]} Unlike other rhodium(III) halides, it is only known in its anhydrous form and does not form hydrates.^[7]

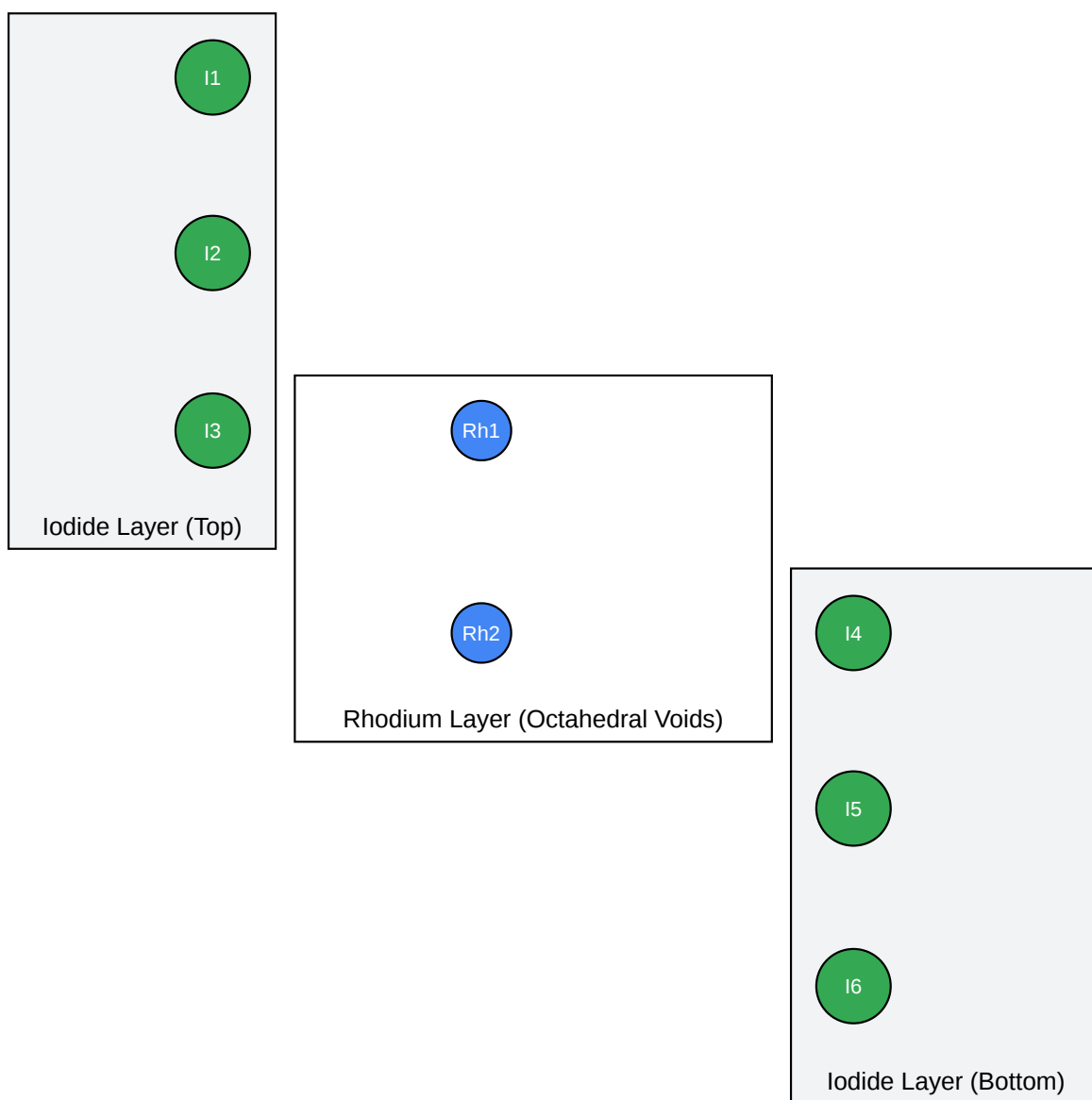
Quantitative Data Summary

The key quantitative properties of **Rhodium triiodide** are summarized in the table below for easy reference and comparison.

Property	Value	References
Identifiers		
CAS Number	15492-38-3	[2][6][8]
Molecular Formula	RhI ₃	[1][2][6][8]
Physical Properties		
Molar Mass	483.62 g/mol	[1][3][6]
Appearance	Black crystalline powder/solid	[1][2][6][9]
Density	6.40 g/cm ³	[1][6][9][10]
Melting Point	Not Applicable (Decomposes)	[1][9]
Boiling Point	Not Applicable	[1][9]
Crystal Structure		
Crystal System	Monoclinic	[6]
Structure Motif	AlCl ₃ type	[7]
Chemical Properties		
Thermal Decomposition	Begins at ~675 °C	[6]
Solubility in Water	Insoluble	[1][4][6][11]
Solubility in Solvents	Soluble in alcohol, acetone, and other organic solvents.	[2][6]
Sensitivity	Hygroscopic	[1][3][6]
Oxidation State of Rh	+3	[9]

Crystal Structure

Rhodium triiodide adopts a monoclinic crystal structure that is isostructural with aluminum trichloride (AlCl_3).^{[6][7]} The crystal lattice consists of a cubic close-packed array of iodide ions. The rhodium(III) ions occupy one-third of the octahedral interstices within this iodide lattice, resulting in a distinct layered structure.^[7] This arrangement is crucial to its physical and catalytic properties.



Simplified Layered Crystal Structure of RhI_3

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Caption: Simplified Layered Crystal Structure of RhI_3 .

Experimental Protocols

Detailed methodologies are essential for the accurate synthesis and characterization of **Rhodium triiodide**. The following sections provide protocols for key experimental procedures.

Synthesis of Rhodium Triiodide

A common laboratory-scale synthesis of **Rhodium triiodide** involves the reaction of an aqueous solution of potassium iodide with rhodium(III) bromide.^[7]

Protocol:

- **Dissolution:** Prepare an aqueous solution of rhodium(III) bromide (RhBr_3).
- **Reaction:** Add a stoichiometric excess of an aqueous solution of potassium iodide (KI) to the RhBr_3 solution. The reaction is: $\text{RhBr}_3 + 3\text{KI} \rightarrow \text{RhI}_3 + 3\text{KBr}$.^[7]
- **Precipitation:** The black solid **Rhodium triiodide** will precipitate out of the solution due to its insolubility in water.^[7]
- **Isolation:** Isolate the precipitate by filtration.
- **Washing:** Wash the collected solid with deionized water to remove soluble byproducts, primarily potassium bromide (KBr).
- **Drying:** Dry the purified RhI_3 solid in a desiccator or under vacuum at room temperature to prevent decomposition and absorb moisture, as the compound is hygroscopic.^[6]

Caption: Synthesis Workflow for **Rhodium Triiodide**.

Crystal Structure Determination by X-ray Diffraction (XRD)

X-ray Diffraction is the standard method for determining the crystal structure of solid materials.
[\[12\]](#)[\[13\]](#)

Protocol:

- **Sample Preparation:** Finely grind the crystalline RhI_3 sample into a homogeneous powder. Mount the powder onto a sample holder.
- **Instrument Setup:** Place the sample holder into the goniometer of the X-ray diffractometer. The instrument typically uses a copper X-ray source ($\text{CuK}\alpha$ radiation, $\lambda \approx 1.5418 \text{ \AA}$).[\[14\]](#)
- **Data Collection:** Scan the sample over a range of 2θ angles (e.g., 5° to 70°), rotating the sample at an angle θ and the detector at 2θ .[\[14\]](#) The detector records the intensity of the diffracted X-rays at each angle.[\[14\]](#)
- **Data Analysis:** The resulting diffraction pattern (a plot of intensity vs. 2θ) will show a series of peaks. The position (2θ angle) and intensity of these peaks are characteristic of the material's crystal structure.
- **Structure Identification:** Compare the experimental d-spacings (calculated from the 2θ angles using Bragg's Law) with standard reference patterns from a database, such as the Powder Diffraction File (PDF) from the International Centre for Diffraction Data, to confirm the identity and phase purity of RhI_3 .[\[14\]](#)

Thermal Stability Analysis by Thermogravimetric Analysis (TGA)

TGA is used to measure changes in the mass of a sample as a function of temperature, providing information on thermal stability and decomposition.[\[15\]](#)

Protocol:

- **Sample Preparation:** Place a small, accurately weighed amount of RhI_3 (typically 5-15 mg) into a TGA crucible (e.g., alumina).[\[16\]](#)
- **Instrument Setup:** Place the crucible onto the TGA's high-precision balance within the furnace. Purge the furnace with an inert gas, such as nitrogen, at a controlled flow rate (e.g.,

30 mL/min) to prevent oxidation.[16]

- Heating Program: Heat the sample from ambient temperature to a final temperature (e.g., 900 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Collection: Continuously record the sample's mass as a function of temperature.
- Data Analysis: Plot the percentage of initial mass remaining versus temperature. A significant drop in mass indicates decomposition. The onset temperature of this mass loss corresponds to the decomposition temperature of RhI_3 , which is reported to begin around 675 °C.[6] The final residual mass can be analyzed to identify the decomposition products (e.g., metallic rhodium).

Applications in Catalysis

Rhodium triiodide is a highly effective catalyst in a variety of organic reactions, crucial for the synthesis of pharmaceuticals and fine chemicals.[2] Its applications include carbonylations, hydrogenations, and carboaminations.[2][4][17]

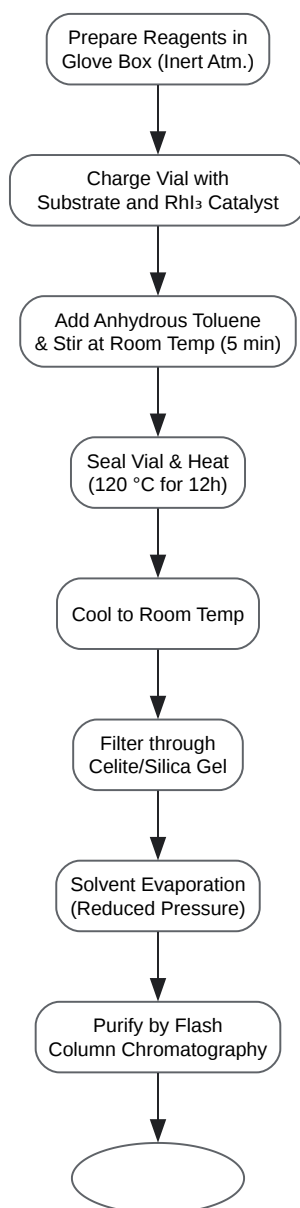
Experimental Workflow: RhI_3 -Catalyzed Intramolecular Carboamination

The following workflow is based on a reported procedure for the synthesis of polysubstituted indoles using RhI_3 as a catalyst.[5]

Protocol:

- Inert Atmosphere: Perform all steps in a nitrogen-filled glove box to exclude air and moisture.
- Reagent Preparation: Charge an oven-dried 4 mL vial with the amine substrate (e.g., 0.091 mmol) and RhI_3 catalyst (e.g., 0.005 mmol, 5 mol%).[5]
- Dissolution: Add an anhydrous solvent (e.g., 1 mL of toluene) and stir the mixture at room temperature for approximately 5 minutes until all solids are dissolved.[5]
- Reaction: Seal the vial with a PTFE-lined cap and place it on a preheated block at the reaction temperature (e.g., 120 °C) for the specified duration (e.g., 12 hours).[5]

- Workup: After cooling, filter the reaction mixture through a pad of Celite and silica gel, washing with an appropriate solvent like ethyl acetate.
- Purification: Remove the solvent from the filtrate under reduced pressure. Purify the crude residue using flash column chromatography on silica gel to isolate the final product.[5]



Workflow for RhI₃-Catalyzed Carboamination

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Caption: Workflow for RhI_3 -Catalyzed Carboamination.

Conclusion

Rhodium triiodide is a compound with significant utility, primarily driven by its robust catalytic activity and unique structural properties. This guide has provided a detailed summary of its core physical and chemical characteristics, along with standardized protocols for its synthesis and analysis. The presented information and workflows are intended to serve as a valuable resource for researchers and professionals in chemistry and drug development, facilitating further exploration and application of this versatile rhodium halide.

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